

# dibenzyl phosphate CAS number 1623-08-1

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## Compound of Interest

Compound Name: *Dibenzyl phosphate*

Cat. No.: *B196167*

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An In-depth Technical Guide to **Dibenzyl Phosphate** (CAS 1623-08-1)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Dibenzyl phosphate** (DBzP), registered under CAS number 1623-08-1, is an organophosphorus compound with the chemical formula  $C_{14}H_{15}O_4P$ .<sup>[1][2]</sup> It is also known by synonyms such as Dibenzyl hydrogen phosphate and Phosphoric acid dibenzyl ester.<sup>[2]</sup> This compound presents as a white to slightly yellow crystalline powder.<sup>[2][3]</sup> Structurally, it consists of a central phosphate group bonded to two benzyl groups via ester linkages.<sup>[1]</sup> **Dibenzyl phosphate** is a versatile reagent and intermediate in organic and medicinal chemistry.<sup>[4]</sup> Its utility spans from being a crucial building block in the synthesis of complex biomolecules to applications in materials science as a plasticizer and flame retardant.<sup>[1][4]</sup> In the pharmaceutical sector, it is a key intermediate in the synthesis of active pharmaceutical ingredients (APIs) and is used in the development of prodrugs.<sup>[4][5][6]</sup> This guide provides a comprehensive overview of its chemical properties, synthesis, analytical characterization, applications, and experimental protocols involving its use.

## Chemical and Physical Properties

The fundamental properties of **Dibenzyl phosphate** are summarized in the tables below, providing a quick reference for laboratory use.

## General Properties

Property	Value	Reference(s)
CAS Number	1623-08-1	[2]
Molecular Formula	C <sub>14</sub> H <sub>15</sub> O <sub>4</sub> P	[2]
Molecular Weight	278.24 g/mol	[2]
Appearance	White to slightly yellow powder/crystals	[2][3]
Purity	≥ 98%	[4][7]

## Physical Properties

Property	Value	Reference(s)
Melting Point	78-80 °C (lit.)	[2]
Boiling Point	427.6 °C at 760 mmHg	[2]
Density	1.28 g/cm <sup>3</sup>	[2]
Flash Point	212.4 °C	[2]
Vapor Pressure	4.49E-08 mmHg at 25°C	[2]
Solubility	Chloroform (Slightly), Ethyl Acetate (Slightly, Heated), Methanol (Slightly)	[2]

## Spectroscopic Data

Spectroscopic data is critical for the identification and characterization of **Dibenzyl phosphate**.

Technique	Data Summary	Reference(s)
$^1\text{H}$ NMR	Spectra available at 400 MHz in $\text{CDCl}_3$ .	[1][8]
$^{13}\text{C}$ NMR	Spectra available in $\text{CDCl}_3$ .	[1][9]
IR Spectroscopy	Spectra available for KBr disc and nujol mull techniques.	[1][10][11]
Mass Spectrometry	GC-MS data available.	[10]

## Synthesis and Reactions

**Dibenzyl phosphate** serves as both a product of synthesis and a key reactant for further chemical transformations.

### Synthesis of Dibenzyl Phosphate

One common method for preparing **Dibenzyl phosphate** involves the hydroxylation of dibenzyl phosphite.[12]

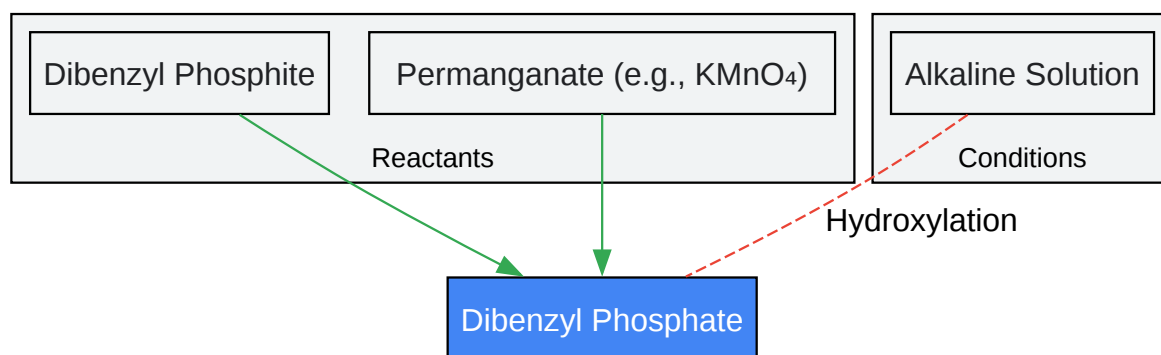


Diagram 1: Synthesis of Dibenzyl Phosphate

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Caption: Synthesis of **Dibenzyl Phosphate** via hydroxylation.

## Key Reactions Involving Dibenzyl Phosphate

**Dibenzyl phosphate** is a precursor for synthesizing tetrabenzyl pyrophosphate (TBPP), a crucial reagent for phosphorylation.<sup>[5]</sup> This reaction often employs a coupling agent like dicyclohexylcarbodiimide (DCC).<sup>[5]</sup>

## Applications in Research and Development

**Dibenzyl phosphate's** unique chemical properties make it valuable across several scientific domains.

### Pharmaceutical Synthesis

DBzP is extensively used as a reactant and intermediate in the pharmaceutical industry.<sup>[4]</sup><sup>[6]</sup>

- **Synthesis of Glycosyl Phosphates:** It is a key reactant for producing stereospecific 1,2-trans glycosyl phosphates, which are important in medicinal chemistry.<sup>[2]</sup><sup>[3]</sup>
- **Ring-Opening of Epoxides:** It is utilized in the ring-opening reaction of epoxides like benzylglycidol to synthesize dihydroxyacetone phosphate (DHAP), an intermediate for various pharmaceutical compounds.<sup>[2]</sup><sup>[3]</sup>
- **Prodrug Synthesis:** The dibenzyl phosphoryl moiety is used in prodrug design, which can be debenzylated under mild conditions to release the active phosphate drug.<sup>[5]</sup><sup>[13]</sup> It is also identified as an impurity of the drug Fosaprepitant.<sup>[14]</sup>

### Organic Synthesis

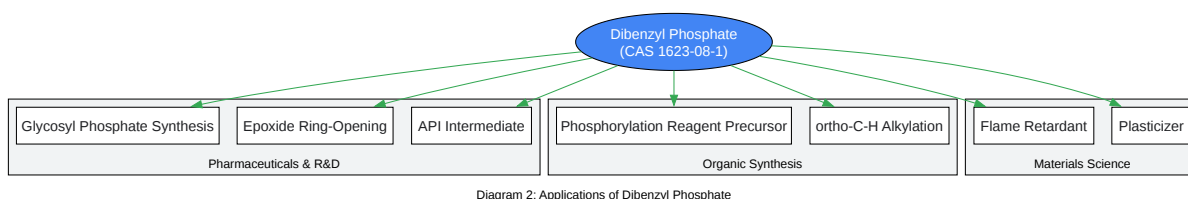
In broader organic chemistry, DBzP serves as a versatile reagent.<sup>[4]</sup>

- **Phosphorylation Agent:** It is a precursor to phosphorylating agents like tetrabenzyl pyrophosphate.<sup>[5]</sup>
- **Catalysis:** It promotes the monoselective ortho-C-H alkylation of N-quinolyl benzamides with alkyl iodides.<sup>[2]</sup><sup>[3]</sup>

### Materials Science

Beyond the pharmaceutical field, DBzP finds applications in polymer science.

- **Flame Retardant:** It is used as a flame retardant in materials like plastics and textiles. Its mechanism involves releasing phosphoric acid and forming a protective char layer upon combustion.[1]
- **Plasticizer:** It is added to polymers to enhance flexibility and durability by reducing intermolecular forces between polymer chains.[1]



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Caption: Key application areas for **Dibenzyl Phosphate**.

## Experimental Protocols

Detailed experimental procedures are essential for reproducible scientific outcomes.

## Synthesis of Tetrabenzyl Pyrophosphate from Dibenzyl Phosphate

This protocol details a common and important reaction utilizing **Dibenzyl phosphate**.[5]

Materials:

- **Dibenzyl phosphate (DBP)**
- Dicyclohexylcarbodiimide (DCC)

- Isopropyl acetate
- Heptane
- Argon or Nitrogen gas supply
- Magnetic stirrer and stir bar
- Round-bottomed flasks
- Syringes
- Sintered glass filter funnel

Procedure:

- **Reaction Setup:** A flame-dried, three-necked round-bottomed flask is equipped with a magnetic stir bar and flushed with argon.
- **Reactant Addition:** Charge the flask with **Dibenzyl phosphate** (1.0 eq) and add isopropyl acetate to dissolve the solid.
- **DCC Addition:** Prepare a solution of DCC (approx. 0.5 eq) in isopropyl acetate. Add this solution dropwise to the stirred DBP solution at room temperature. The reaction is typically complete within 90 minutes.
- **Work-up:** A white precipitate of 1,3-dicyclohexylurea (DCU) will form. Filter the slurry to remove the DCU solid. Rinse the filter cake with isopropyl acetate.
- **Isolation:** Combine the filtrate and rinses and concentrate them in vacuo.
- **Crystallization:** Add heptane to the concentrated solution to induce crystallization of the tetrabenzyl pyrophosphate product. Cool the slurry to enhance precipitation.
- **Final Product:** Collect the solid product by filtration, wash with a mixture of isopropyl acetate/heptane, and dry under reduced pressure to yield tetrabenzyl pyrophosphate as a white crystalline solid.

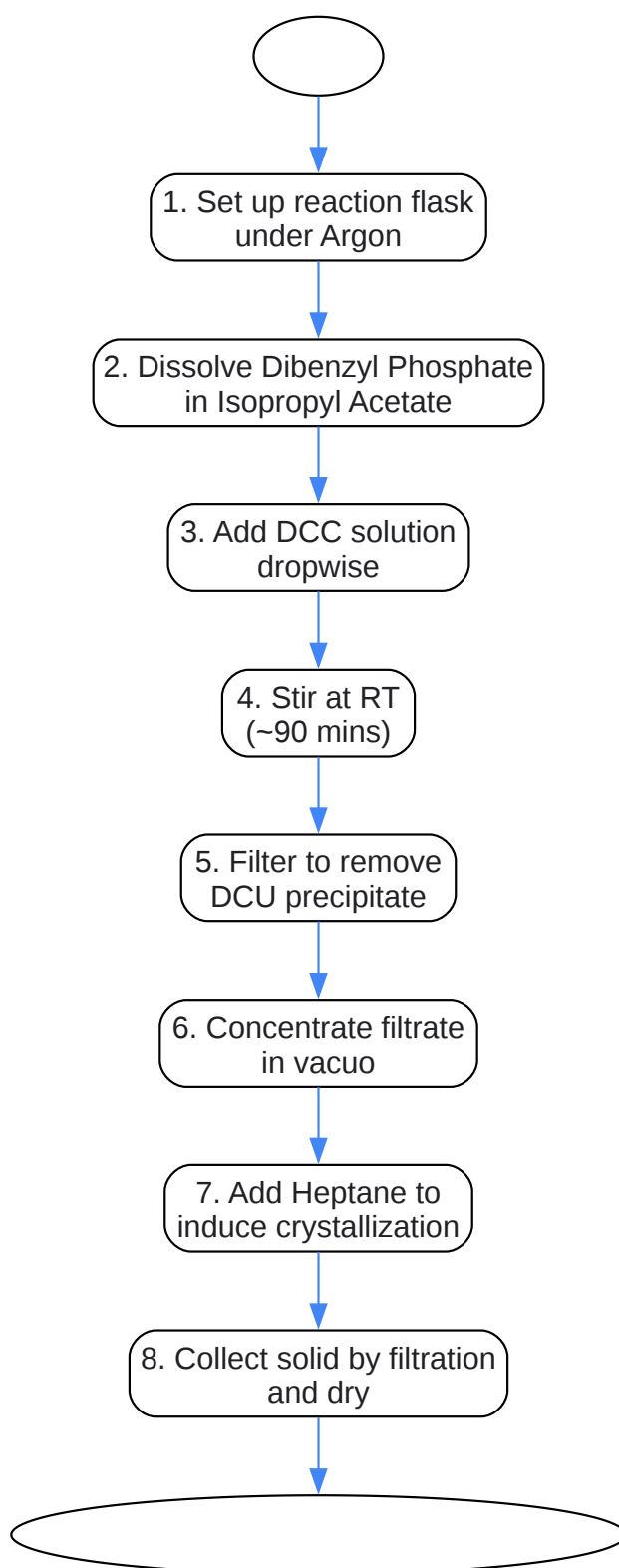


Diagram 3: Workflow for TBPP Synthesis

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Caption: Experimental workflow for Tetrabenzyl Pyrophosphate.

## Analytical Method: HPLC Analysis

This protocol provides a general method for analyzing **Dibenzyl phosphate** using reverse-phase HPLC.<sup>[15]</sup>

### Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with UV detector
- Newcrom R1 or similar C18 reverse-phase column

### Mobile Phase:

- A mixture of acetonitrile (MeCN) and water, with phosphoric acid as a modifier.
- For Mass Spectrometry (MS) compatible applications, replace phosphoric acid with formic acid.

### Procedure:

- Sample Preparation: Prepare a standard solution of **Dibenzyl phosphate** of known concentration in a suitable solvent (e.g., a mixture of the mobile phase). Prepare the sample to be analyzed by dissolving it in the same solvent.
- Chromatographic Conditions:
  - Column: Newcrom R1 or equivalent C18 column.
  - Mobile Phase: Isocratic or gradient elution with MeCN/Water/Acid.
  - Flow Rate: Typically 1.0 mL/min.
  - Detection: UV detection at a suitable wavelength (e.g., 260 nm).<sup>[5]</sup>
  - Injection Volume: Typically 10-20 µL.
- Analysis: Inject the standard solution to determine the retention time and response factor. Inject the sample solution to determine the purity or concentration of **Dibenzyl phosphate**.



## Safety and Handling

Proper handling of **Dibenzyl phosphate** is crucial for laboratory safety.

- General Hazards: While some classifications state it is not a hazardous substance, other data suggests it can cause skin and serious eye irritation.[\[7\]](#)[\[10\]](#)[\[16\]](#)[\[17\]](#)
- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses with side-shields, and a lab coat.[\[7\]](#)[\[17\]](#)
- Handling: Avoid breathing dust.[\[1\]](#) Use in a well-ventilated area. Avoid contact with skin and eyes.[\[1\]](#) Wash hands thoroughly after handling.[\[7\]](#)
- Storage: Store in a cool (2-8°C), dry, and well-ventilated place away from direct sunlight.[\[1\]](#)  
[\[2\]](#) The material can be moisture-sensitive.[\[2\]](#) Keep the container tightly closed.[\[18\]](#)
- First Aid:
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If irritation persists, get medical advice.[\[7\]](#)[\[19\]](#)
  - Skin Contact: Wash off with soap and plenty of water.[\[17\]](#)[\[19\]](#)
  - Inhalation: Move the person into fresh air.[\[17\]](#)[\[19\]](#)
  - Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person.[\[17\]](#)[\[19\]](#)

## Conclusion

**Dibenzyl phosphate** is a compound of significant interest to researchers in both academic and industrial settings, particularly in drug development. Its role as a versatile synthetic intermediate is well-established. This guide has provided a detailed overview of its properties, synthesis, applications, and essential experimental protocols. Adherence to proper safety and handling procedures is paramount when working with this chemical.

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